

# physical and chemical properties of Seragakinone A

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Seragakinone A

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An In-depth Technical Guide to **Seragakinone A**: Physical and Chemical Properties for the Research Scientist Published: October 30, 2025

## Abstract

**Seragakinone A** is a structurally complex, pentacyclic anthracycline-type natural product. Isolated from a marine-derived fungus, it has demonstrated notable antifungal and antibacterial properties. This document provides a comprehensive overview of the physical and chemical properties of **Seragakinone A**, including detailed spectroscopic data and experimental protocols for its isolation. This guide is intended for researchers, scientists, and professionals in the field of drug development who are interested in the potential of **Seragakinone A** as a lead compound.

## Introduction

**Seragakinone A** is a secondary metabolite produced by an unidentified marine fungus found in symbiosis with the red alga *Ceratodictyon spongiosum*.<sup>[1]</sup> First isolated in 1999, its intricate, densely oxygenated pentacyclic core presented a significant challenge for structural elucidation and total synthesis. The absolute configuration of this complex molecule was definitively established in 2011 through enantioselective total synthesis. **Seragakinone A** exhibits moderate antimicrobial activity and is of interest for its potential as a targeted antibiotic.<sup>[1]</sup>

## Physical Properties

The physical characteristics of **Seragakinone A** have been determined through a combination of spectroscopic analysis and comparison with synthetic material. The key physical properties are summarized in the table below.

Property	Value	Source
Appearance	Yellow Amorphous Solid	[1]
Molecular Formula	C <sub>26</sub> H <sub>26</sub> O <sub>12</sub>	[1]
Molecular Weight	530.5 g/mol	[1]
Optical Rotation ([α] <sub>D</sub> )	Specific value not available in public sources	-
Melting Point	Not reported	-

## Chemical and Spectroscopic Properties

The unique pentacyclic structure of **Seragakinone A** gives rise to a distinct spectroscopic signature. The following tables summarize the key spectroscopic data obtained from <sup>1</sup>H NMR, <sup>13</sup>C NMR, and IR spectroscopy.

### <sup>1</sup>H NMR Spectroscopic Data (500 MHz, CDCl<sub>3</sub>)

Chemical Shift (δ)	Multiplicity	Coupling Constant (J, Hz)	Assignment
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Data not available in public sources

### <sup>13</sup>C NMR Spectroscopic Data (125 MHz, CDCl<sub>3</sub>)

Chemical Shift (δ)	Carbon Type	Assignment
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Data not available in public sources

## Infrared (IR) Spectroscopic Data

Wavenumber (cm <sup>-1</sup> )	Functional Group
Data not available in public sources	

## High-Resolution Mass Spectrometry (HRMS)

Ion	Calculated m/z	Found m/z
Data not available in public sources		

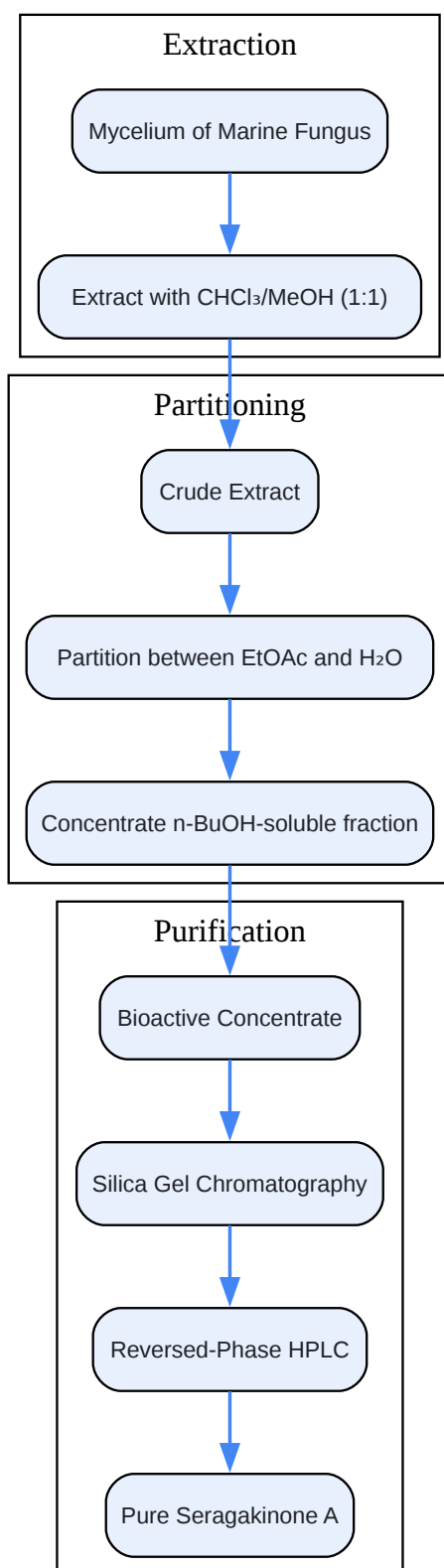
## Experimental Protocols

The following section details the experimental methodology for the isolation of **Seragakinone A** from its natural source.

### Isolation of Seragakinone A

The isolation of **Seragakinone A** from the mycelium of the marine-derived fungus involves a multi-step extraction and purification process.<sup>[1]</sup>

Workflow for the Isolation of **Seragakinone A**



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Caption: Workflow for the isolation of **Seragakinone A**.

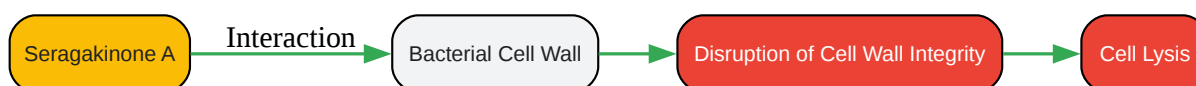
### Detailed Steps:

- Extraction: The fungal mycelium is extracted with a 1:1 mixture of chloroform and methanol. [1]
- Partitioning: The resulting crude extract is partitioned between ethyl acetate and water. The bioactive components are concentrated in the n-butanol-soluble fraction.[1]
- Purification: The final purification is achieved through silica gel chromatography followed by reversed-phase High-Performance Liquid Chromatography (HPLC).[1]

## Biological Activity and Signaling Pathways

**Seragakinone A** has been shown to possess moderate antimicrobial activity against a range of bacteria, including *Staphylococcus aureus*, *Micrococcus luteus*, *Corynebacterium xerosis*, and *Bacillus subtilis*. While the precise mechanism of action has not been fully elucidated, its structural class, the anthracyclines, are known to interact with cellular membranes and inhibit DNA and RNA synthesis. However, **Seragakinone A** has been reported to lack cytotoxicity against cancer cell lines, suggesting a more targeted antimicrobial action.[1]

### Postulated Mechanism of Action



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Caption: Postulated mechanism of antimicrobial action for **Seragakinone A**.

## Conclusion

**Seragakinone A** remains a molecule of significant interest due to its unique and complex chemical architecture and its selective antimicrobial activity. This guide provides a summary of the currently available data on its physical and chemical properties. Further research is warranted to fully elucidate its mechanism of action and to explore its potential for development as a novel therapeutic agent. The detailed spectroscopic and procedural data, once fully

published, will be invaluable for the synthesis of analogs and for structure-activity relationship studies.

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## References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical and chemical properties of Seragakinone A]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1246695#physical-and-chemical-properties-of-seragakinone-a]

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